

Standard Operating Procedure: Safe Handling of Trichocereine

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Compound of Interest

Compound Name: Trichocereine

Cat. No.: B14164243

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This document provides essential safety and logistical information for the handling and disposal of **Trichocereine** (N,N-dimethylmescaline) in a laboratory setting. The following procedures are designed to minimize risk and ensure the safety of all personnel.

Disclaimer: **Trichocereine** is a phenethylamine alkaloid and a research chemical.^[1] Comprehensive toxicological data is not publicly available. Therefore, it must be handled with the utmost care, treating it as a potentially hazardous substance. These guidelines are based on its chemical similarity to other psychoactive phenethylamines and general best practices for handling potent compounds.^[2]

Chemical and Physical Properties

Trichocereine, also known as N,N-dimethyl-3,4,5-trimethoxyphenethylamine, is an alkaloid found in several cactus species, notably as the major alkaloid in *Trichocereus terscheckii*.^{[1][3]} While it is structurally related to the psychedelic compound mescaline, reports on its psychoactive effects in humans are conflicting, with some studies showing no effects at high doses and others suggesting moderate psychedelic effects under specific conditions.^{[1][5]}

Property	Data
Synonyms	N,N-dimethylmescaline, MM-M, Trichocerine
Molecular Formula	C ₁₃ H ₂₁ NO ₃
Molar Mass	239.315 g/mol [1]
Appearance	Data not available; likely a crystalline solid
Solubility	Data not available
CAS Number	529-91-9[1]

Personal Protective Equipment (PPE)

A risk assessment must be performed before handling **Trichocereine** to ensure all potential hazards are identified and mitigated. The following PPE is mandatory for all procedures involving this compound.

PPE Category	Specification	Rationale
Hand Protection	Nitrile gloves (double-gloving recommended)	Prevents dermal absorption. Double-gloving provides extra protection against tears and contamination during doffing.
Eye Protection	Chemical safety goggles or a face shield	Protects eyes from splashes of solutions or accidental aerosolization of powder.
Body Protection	Fully-buttoned laboratory coat	Prevents contamination of personal clothing.
Respiratory Protection	N95/FFP2-rated respirator or higher	Required when handling the solid/powder form outside of a certified chemical fume hood to prevent inhalation of fine particles.

Operational Plan: Step-by-Step Handling Procedures

All handling of **Trichocereine** must be performed within a designated area, such as a certified chemical fume hood, to minimize exposure.^[2]

3.1. Receiving and Storage

- **Verification:** Upon receipt, verify the container label matches the order information.
- **Inspection:** Inspect the container for any signs of damage or leakage. If compromised, handle within a fume hood and follow spill procedures.
- **Storage:** Store the compound in a clearly labeled, sealed container. Keep it in a secure, ventilated, and controlled-access location away from incompatible materials like strong oxidizing agents.

3.2. Weighing and Aliquoting (Solid Form)

- **Work Area Preparation:** Conduct this procedure in a chemical fume hood. Cover the work surface with absorbent bench paper.
- **Tare Weighing Vessel:** Place a clean weighing vessel on an analytical balance and tare it.
- **Compound Transfer:** Carefully transfer the required amount of **Trichocereine** powder using a clean spatula. Avoid generating dust. Use gentle movements to minimize aerosolization.
- **Cleaning:** After weighing, carefully clean the spatula and any contaminated surfaces with 70% ethanol or another appropriate solvent. Dispose of contaminated wipes as hazardous waste.
- **Sealing:** Securely seal the primary container before removing it from the fume hood.

3.3. Solution Preparation

- **Solvent Addition:** In the fume hood, add the desired solvent to the vessel containing the pre-weighed **Trichocereine**.

- Dissolution: Cap the vessel and mix by gentle inversion, vortexing, or sonication until the compound is fully dissolved.
- Labeling: Clearly label the final solution with the compound name, concentration, solvent, date, and preparer's initials.

3.4. Spill Response

- Small Spills (Powder):
 - Gently cover the spill with damp paper towels to avoid raising dust.
 - Wipe the area from the outside in.
 - Place contaminated materials in a sealed bag for hazardous waste disposal.
 - Clean the spill area with an appropriate solvent.
- Small Spills (Liquid):
 - Absorb the spill with absorbent pads or granules.
 - Wipe the area clean with an appropriate solvent.
 - Place all contaminated materials in a sealed bag for hazardous waste disposal.
- Large Spills: Evacuate the area and contact the institutional safety officer immediately.

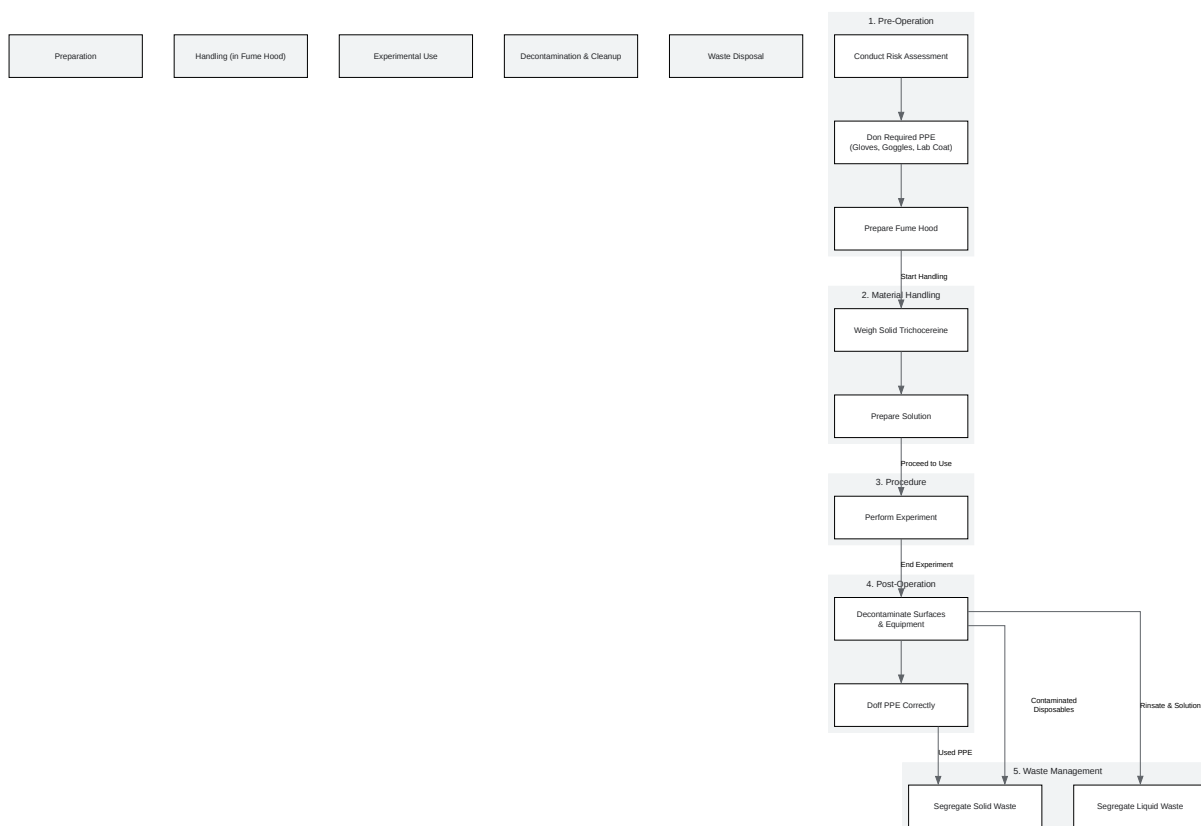
Disposal Plan

All waste contaminated with **Trichocereine** must be treated as hazardous chemical waste and disposed of according to institutional and local regulations.

Waste Stream	Disposal Procedure
Solid Trichocereine	Collect in a clearly labeled, sealed hazardous waste container.
Contaminated Labware	Dispose of items like pipette tips, tubes, and gloves in a designated, sealed hazardous waste bag or container.
Liquid Waste	Collect all solutions containing Trichocereine in a labeled, sealed, and chemically resistant hazardous waste container.
Contaminated Glassware	Rinse glassware three times with a suitable solvent. Collect the rinsate as hazardous liquid waste. The cleaned glassware can then be washed normally.

Procedural Workflow

The following diagram outlines the standard workflow for safely handling **Trichocereine** in a laboratory setting.



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Caption: Workflow for safe handling of **Trichocereine** from preparation to disposal.

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